

Commercial Suppliers of 4-Methoxy-N-methylaniline for Research: A Technical Guide

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Compound of Interest

Compound Name: 4-Methoxy-N-methylaniline

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Introduction

4-Methoxy-N-methylaniline, also known as N-methyl-p-anisidine, is a substituted aniline derivative with significant applications in various research and development fields. Its chemical structure, featuring a methoxy group and an N-methylated amine on a benzene ring, makes it a valuable intermediate in the synthesis of pharmaceuticals, dyes, and other specialty chemicals. [1] In the realm of drug discovery, it serves as a building block for more complex molecules and has been identified as an inhibitor of cytochrome P450 1A2 (CYP1A2), an enzyme crucial for drug metabolism.[1] This guide provides an in-depth overview of commercial suppliers, key chemical properties, a detailed synthesis protocol, and a visualization of the synthetic workflow for **4-Methoxy-N-methylaniline**.

Commercial Availability

A variety of chemical suppliers offer **4-Methoxy-N-methylaniline** for research purposes, with purity levels typically at or above 98%. The following table summarizes the offerings from several prominent suppliers to facilitate easy comparison for procurement.

Supplier	Purity	Available Quantities	Price (USD)	CAS Number
Moldb	98%	1g, 5g, 10g, 25g, 100g, 500g	\$6.00 (1g) - \$1343.00 (500g)	5961-59-1
Apollo Scientific	98%	5g, 25g, 100g, 500g, 2.5kg	£15.00 (5g) - £2083.00 (2.5kg)	5961-59-1
AChemBlock	98%	500g	\$715.00	5961-59-1
Aladdin Scientific	≥98%	100g	Contact for pricing	10541-33-0 (HCl salt)
Sigma-Aldrich	98%	Discontinued	-	5961-59-1

Note: Prices and availability are subject to change. It is recommended to visit the supplier's website for the most current information. The HCl salt (CAS 10541-33-0) is also commercially available and may be suitable for certain applications.

Key Chemical Properties

Property	Value
Molecular Formula	C ₈ H ₁₁ NO
Molecular Weight	137.18 g/mol
CAS Number	5961-59-1
Appearance	Beige solid
Melting Point	33-36 °C
Boiling Point	135-136 °C at 19 mmHg
Solubility	Soluble in organic solvents.

Experimental Protocol: Synthesis of 4-Methoxy-N-methylaniline via Reductive Amination

This protocol details the synthesis of **4-Methoxy-N-methylaniline** from p-anisidine and formaldehyde through reductive amination using sodium borohydride. This method is a common and effective way to achieve N-methylation of primary anilines.

Materials:

- p-Anisidine
- Formaldehyde (37% solution in water)
- Methanol
- Sodium borohydride (NaBH_4)
- Deionized water
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve p-anisidine (1.0 equivalent) in methanol.

- **Imine Formation:** Cool the solution to 0 °C using an ice bath. While stirring, slowly add formaldehyde solution (1.1 equivalents). Continue stirring the reaction mixture at 0 °C for 30 minutes to allow for the formation of the intermediate imine.
- **Reduction:** Still at 0 °C, add sodium borohydride (1.5 equivalents) portion-wise to the reaction mixture. After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Continue stirring for an additional 2-4 hours.
- **Work-up:**
 - Quench the reaction by the slow addition of deionized water.
 - Remove the methanol under reduced pressure using a rotary evaporator.
 - Transfer the aqueous residue to a separatory funnel and extract the product with ethyl acetate (3 x volume of the aqueous layer).
 - Combine the organic extracts and wash with brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- **Isolation and Purification:**
 - Filter off the drying agent.
 - Remove the ethyl acetate under reduced pressure using a rotary evaporator to yield the crude **4-Methoxy-N-methylaniline**.
 - If necessary, the crude product can be further purified by column chromatography on silica gel.

Visualizations

Experimental Workflow for the Synthesis of **4-Methoxy-N-methylaniline**

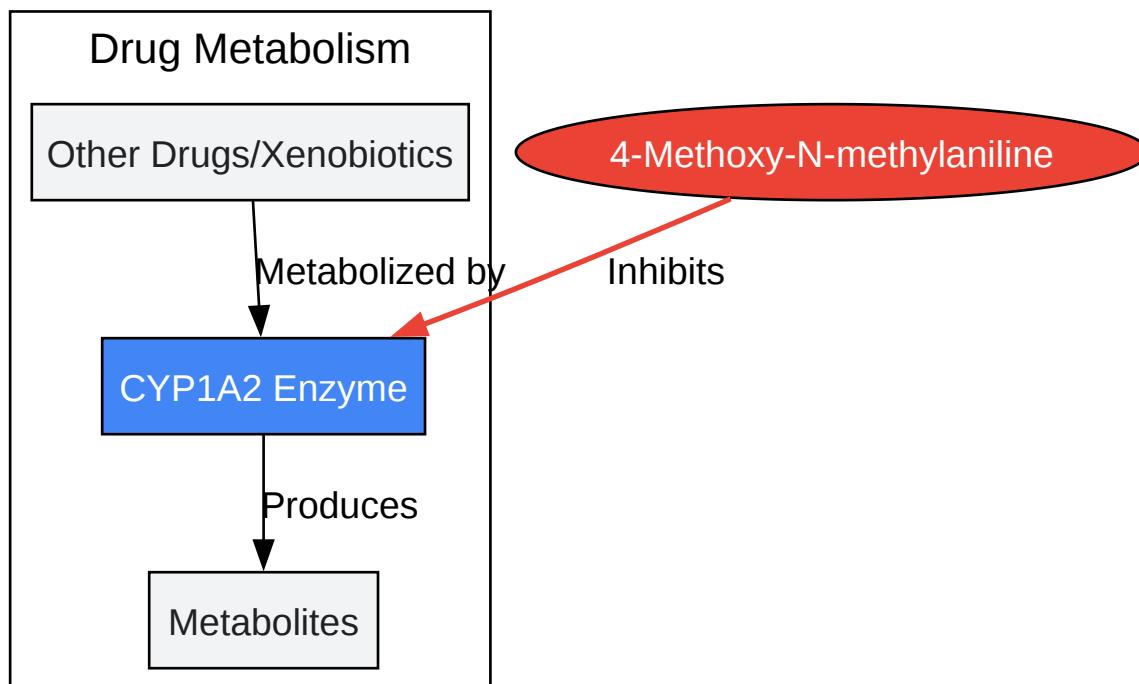


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Caption: A flowchart illustrating the key steps in the synthesis of **4-Methoxy-N-methylaniline**.

Metabolic Interaction of 4-Methoxy-N-methylaniline

Metabolic Inhibition by 4-Methoxy-N-methylaniline



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Caption: The inhibitory effect of **4-Methoxy-N-methylaniline** on the metabolic activity of the CYP1A2 enzyme.

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References

- 1. Buy 4-Methoxy-N-methylaniline | 5961-59-1 [smolecule.com]
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